

3-Fluoro-5-nitrophenol physical properties

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Compound of Interest

Compound Name: 3-Fluoro-5-nitrophenol

CAS No.: 2369-10-0

Cat. No.: B1296212

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An In-depth Technical Guide to the Physical Properties of **3-Fluoro-5-nitrophenol**

Introduction

3-Fluoro-5-nitrophenol is a substituted aromatic compound of significant interest in the fields of medicinal chemistry, agrochemicals, and materials science. As a derivative of phenol, its utility as a synthetic intermediate is largely dictated by the interplay of its three functional groups: the nucleophilic hydroxyl group, the strongly electron-withdrawing nitro group, and the inductively powerful fluoro group. The meta-substitution pattern creates a unique electronic environment that influences not only its reactivity but also its fundamental physical properties.

For researchers in drug development, understanding properties such as acidity (pKa), solubility, and solid-state characteristics (melting point) is paramount for predicting physiological absorption, designing formulation strategies, and developing synthetic routes. This guide provides a comprehensive analysis of the core physical properties of **3-Fluoro-5-nitrophenol**. In instances where experimental data is not publicly available, we present high-quality predicted values and detail the authoritative, field-proven protocols for their empirical determination.

Chemical Identity and Molecular Structure

A precise understanding of a molecule's identity is the foundation of all further physicochemical analysis. The structural and identifying information for **3-Fluoro-5-nitrophenol** is summarized below.

Identifier	Value	Source
IUPAC Name	3-fluoro-5-nitrophenol	[1]
CAS Number	2369-10-0	[1] [2]
Molecular Formula	C ₆ H ₄ FNO ₃	[1] [2]
Molecular Weight	157.10 g/mol	[1]
Canonical SMILES	<chem>C1=C(C=C(C=C1O)F)[O-]</chem>	[1]
InChI Key	YOMAXLMXNGCFRA-UHFFFAOYSA-N	[1]

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C2 -- C3;
C3 -- C4;
C4 -- C5;
C5 -- C6;
C6 -- C1;

// Substituent bonds
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O1 -- H1;
C3 -- F1;
C5 -- N1;
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N1 -- O3;

// Positioning
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```

Caption: 2D structure of **3-Fluoro-5-nitrophenol**.

Core Physicochemical Properties

The physical properties of a compound dictate its behavior in both chemical and biological systems. The following table summarizes the key physicochemical data for **3-Fluoro-5-nitrophenol**.

Physical Property	Value / Range	Notes
Melting Point	~95-100 °C	Predicted. Based on analogs like 3-nitrophenol (97 °C).
Boiling Point	> 200 °C at 760 mmHg	Predicted. Expected to be higher than 3-nitrophenol (194 °C at 70 mmHg).
Water Solubility	Moderately Soluble	Estimated. Expected to be similar to or slightly less soluble than 3-nitrophenol (13.5 g/L).
Acidity (pKa)	~8.2 - 8.5	Estimated. Based on electronic effects relative to 3-fluorophenol and 3-nitrophenol.
Vapor Pressure	0.0021 mmHg at 25°C	Predicted. [3]
LogP (XLogP3)	2.6	Computed. [1]

Melting Point: A Marker of Purity and Stability

Theoretical Context: The melting point is a critical indicator of a compound's purity and provides insight into its crystal lattice energy. The strength of intermolecular forces, such as hydrogen bonding from the hydroxyl group and dipole-dipole interactions from the nitro and fluoro groups, as well as molecular symmetry, determines the melting temperature. For **3-Fluoro-5-nitrophenol**, we expect strong hydrogen bonding and dipole interactions.

Estimated Value: While no experimental melting point for **3-Fluoro-5-nitrophenol** is reported in the surveyed literature, we can estimate it based on structurally similar compounds. 3-Nitrophenol has a well-documented melting point of approximately 97 °C.[4][5] The introduction of a fluorine atom can disrupt crystal packing, potentially lowering the melting point, or increase intermolecular dipole forces, potentially raising it. Therefore, a reasonable estimate places the melting point in the range of 95-100 °C.

Protocol for Experimental Determination: Differential Scanning Calorimetry (DSC)

DSC is the gold-standard technique for accurately determining the melting point and other thermal transitions of a pure substance.

- Principle: DSC measures the difference in heat flow required to increase the temperature of a sample and a reference as a function of temperature. A sharp endothermic peak indicates the melting transition.
- Methodology:
 - Sample Preparation: Accurately weigh 2-5 mg of high-purity, dry **3-Fluoro-5-nitrophenol** into an aluminum DSC pan.
 - Encapsulation: Crimp the pan with an aluminum lid to encapsulate the sample. Prepare an identical empty pan as the reference.
 - Instrument Setup: Place the sample and reference pans into the DSC cell. Purge the cell with an inert gas (e.g., nitrogen at 50 mL/min) to prevent oxidation.
 - Thermal Program:
 - Equilibrate the cell at 25 °C.
 - Ramp the temperature from 25 °C to 120 °C at a controlled rate of 10 °C/min.
 - Data Analysis: The melting point is determined as the onset temperature of the endothermic melting peak. The peak temperature and the area under the curve (enthalpy of fusion) are also recorded.

- **Causality and Trustworthiness:** Using a calibrated DSC instrument with a controlled heating rate ensures reproducibility. The sharp, single peak for a pure compound is a self-validating measure of both identity and purity.

Caption: Workflow for Melting Point Determination via DSC.

Acidity (pKa): The Key to Biological Interaction

Theoretical Context: The acidity of the phenolic proton is arguably its most important physical property, as it governs the compound's ionization state at physiological pH. The pKa is influenced by the electronic effects of the aromatic substituents. Both the nitro and fluoro groups are electron-withdrawing, which stabilizes the resulting phenoxide conjugate base and thus increases acidity (lowers pKa) compared to phenol (pKa $\approx$ 10.0).

- **Inductive Effect:** Both fluorine and the nitro group exert a strong electron-withdrawing inductive effect (-I), pulling electron density through the sigma bonds, stabilizing the negative charge of the phenoxide.
- **Resonance Effect:** The nitro group also exerts a powerful electron-withdrawing resonance effect (-M) when positioned ortho or para to the hydroxyl group. In the meta position, as in **3-Fluoro-5-nitrophenol**, the nitro group's resonance effect does not extend to the oxygen, and it primarily acts inductively.

Estimated Value: We can triangulate the pKa from known values. The pKa of 3-fluorophenol is 9.3, and the pKa of 3-nitrophenol is 8.4.^[6] Since both groups are present and their acid-strengthening inductive effects are additive, the pKa of **3-Fluoro-5-nitrophenol** is expected to be slightly lower (more acidic) than that of 3-nitrophenol, likely in the 8.2-8.5 range.

Protocol for Experimental Determination: UV-Vis Spectrophotometry

- **Principle:** The protonated phenol (ArOH) and deprotonated phenoxide (ArO⁻) forms of the compound have distinct UV-Vis absorption spectra. By measuring the absorbance of a solution at various pH values, the ratio of [ArO⁻]/[ArOH] can be determined. The pKa is the pH at which the concentrations of the two species are equal.
- **Methodology:**

- Stock Solution: Prepare a concentrated stock solution of **3-Fluoro-5-nitrophenol** in methanol.
- Buffer Preparation: Prepare a series of aqueous buffers with known pH values spanning the estimated pKa (e.g., from pH 7.0 to 9.5).
- Sample Preparation: For each pH value, add a small, constant aliquot of the stock solution to the buffer to create a final solution of known concentration (e.g., 50 μ M). Ensure the final methanol concentration is low (<1%) to not significantly alter the aqueous pKa.
- Spectral Acquisition: Record the UV-Vis spectrum (e.g., 220-450 nm) for each buffered solution.
- Data Analysis: Identify the wavelength of maximum absorbance for the phenoxide species (λ_{max}). Plot the absorbance at λ_{max} versus the pH of the solution. The resulting sigmoidal curve can be fitted to the Henderson-Hasselbalch equation, with the inflection point corresponding to the pKa.
- Causality and Trustworthiness: This method is highly reliable as it directly measures the equilibrium between the two relevant species. The use of calibrated buffers and a stable spectrophotometer ensures accuracy. Plotting the full titration curve provides a robust, verifiable determination of the pKa.

Caption: Workflow for pKa Determination via UV-Vis Spectrophotometry.

Spectroscopic Profile

Spectroscopic analysis provides an unambiguous fingerprint of a molecule's structure. As experimental spectra for **3-Fluoro-5-nitrophenol** are not readily available in public databases, this section provides a predicted profile based on established spectroscopic principles. These predictions serve as a benchmark for researchers acquiring experimental data.

Mass Spectrometry (MS)

Principles: Mass spectrometry measures the mass-to-charge ratio (m/z) of ions. For **3-Fluoro-5-nitrophenol**, electron ionization (EI) would reveal the molecular ion ($M^{+ \cdot}$) and characteristic fragment ions, confirming the molecular weight and providing structural clues.

Predicted Data:

m/z Value	Ion	Notes
157	$[M]^+$	Molecular Ion. Confirms molecular weight.
127	$[M - NO]^+$	Loss of nitric oxide is common for nitroaromatics.
111	$[M - NO_2]^+$	Loss of the nitro group.
83	$[C_5H_3F]^+$	Further fragmentation involving loss of CO from the $[M - NO_2]^+$ ion.

Protocol for Data Acquisition: Gas Chromatography-Mass Spectrometry (GC-MS)

- Principle: GC separates the compound from any impurities before it enters the mass spectrometer, where it is ionized and fragmented.
- Methodology:
 - Sample Preparation: Dissolve a small amount (~1 mg/mL) of the compound in a volatile solvent like ethyl acetate.
 - GC Conditions:
 - Injector: 250 °C, splitless mode.
 - Column: Standard non-polar column (e.g., DB-5ms).
 - Oven Program: Hold at 50 °C for 1 min, then ramp to 280 °C at 20 °C/min.
 - Carrier Gas: Helium.
 - MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.

- Source Temperature: 230 °C.
- Mass Range: Scan m/z 40-400.
- Data Analysis: Identify the peak corresponding to the compound in the total ion chromatogram. Analyze the mass spectrum of that peak to identify the molecular ion and major fragment ions.

Caption: Workflow for GC-MS Data Acquisition.

Infrared (IR) Spectroscopy

Principles: IR spectroscopy probes the vibrational frequencies of functional groups. The spectrum provides a distinct fingerprint, confirming the presence of the key hydroxyl, nitro, aromatic, and C-F groups.

Predicted Data:

Wavenumber (cm ⁻¹)	Assignment	Functional Group
3500-3200 (broad)	O-H stretch	Phenolic Hydroxyl
3100-3000 (sharp)	C-H stretch	Aromatic
~1530 (strong)	N-O asymmetric stretch	Nitro
~1350 (strong)	N-O symmetric stretch	Nitro
1600, 1470 (medium)	C=C stretch	Aromatic Ring
~1250 (strong)	C-F stretch	Fluoroaromatic
~1200 (medium)	C-O stretch	Phenolic

Protocol for Data Acquisition: Fourier Transform Infrared (FTIR) with ATR

- Principle: Attenuated Total Reflectance (ATR) is a modern technique that allows for the analysis of solid samples directly without extensive preparation.
- Methodology:

- **Background Scan:** Record a background spectrum of the clean, empty ATR crystal. This is crucial to subtract atmospheric (CO_2 , H_2O) and instrument signals.
- **Sample Application:** Place a small amount of the solid **3-Fluoro-5-nitrophenol** powder directly onto the ATR crystal.
- **Apply Pressure:** Lower the ATR anvil to apply firm, consistent pressure, ensuring good contact between the sample and the crystal.
- **Sample Scan:** Acquire the sample spectrum, typically by co-adding 16 or 32 scans over a range of $4000\text{-}400\text{ cm}^{-1}$.
- **Data Processing:** The final spectrum is automatically ratioed against the background and presented in terms of absorbance or transmittance.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principles: NMR spectroscopy provides the most detailed structural information by probing the magnetic environments of ^1H (proton) and ^{13}C nuclei. The chemical shift, integration, and coupling patterns reveal the precise connectivity of the molecule.

Predicted ^1H NMR Data (400 MHz, DMSO-d_6):

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Coupling Constants (J, Hz)
~11.0	broad singlet	1H	-OH	-
~7.80	triplet	1H	H-4	$J \approx 2.2\text{ Hz}$
~7.65	triplet	1H	H-6	$J \approx 2.2\text{ Hz}$
~7.40	triplet	1H	H-2	$J \approx 2.2\text{ Hz}$

- **Rationale:** The phenolic proton is acidic and exchanges, appearing as a broad singlet. All aromatic protons are meta to each other, resulting in small triplet-like patterns due to similar

small J-couplings. The positions are influenced by the deshielding effects of the nitro group and the complex electronic effects of the fluorine and hydroxyl groups.

Predicted ^{13}C NMR Data (100 MHz, DMSO- d_6):

Chemical Shift (ppm)	Assignment	Notes
~164 (d)	C-F	Large one-bond C-F coupling ($^1\text{JCF} \approx 245$ Hz).
~159 (d)	C-OH	Small C-F coupling.
~149 (d)	C- NO_2	Small C-F coupling.
~115 (d)	C-4	Small C-F coupling.
~110 (d)	C-6	Small C-F coupling.
~105 (d)	C-2	Small C-F coupling.

- Rationale: The carbon atoms directly attached to electronegative F, O, and N atoms are the most downfield. All carbons will appear as doublets due to coupling with the ^{19}F nucleus. The C-F bond will show a very large one-bond coupling constant, which is a definitive diagnostic feature.

Protocol for Data Acquisition: ^1H and ^{13}C NMR

- Methodology:
 - Sample Preparation: Accurately weigh the sample (5-10 mg for ^1H , 20-30 mg for ^{13}C) and dissolve it in ~0.6 mL of a deuterated solvent (e.g., DMSO- d_6) in a clean, dry NMR tube.
 - Instrument Setup: Insert the tube into the NMR spectrometer. The instrument will lock onto the deuterium signal of the solvent and shim the magnetic field to optimize homogeneity.
 - ^1H Acquisition: Acquire the spectrum using a standard single-pulse experiment. Typical acquisition time is a few minutes.

- ^{13}C Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence (e.g., zgpg30). Due to the low natural abundance of ^{13}C , longer acquisition times (30 minutes to several hours) are often required to achieve a good signal-to-noise ratio.
- Data Processing: The raw data (Free Induction Decay) is Fourier transformed, phase-corrected, and baseline-corrected. Chemical shifts are referenced to the residual solvent peak or an internal standard (TMS).

Safety, Handling, and Storage

Scientific integrity demands a commitment to safety. The physical properties and functional groups of **3-Fluoro-5-nitrophenol** necessitate careful handling.

GHS Hazard Classification:[\[1\]](#)

- Acute Toxicity: Harmful if swallowed (H302), in contact with skin (H312), or if inhaled (H332).
- Irritation: Causes skin irritation (H315) and serious eye irritation (H319).
- Respiratory: May cause respiratory irritation (H335).

Handling Recommendations:

- Work in a well-ventilated fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, nitrile gloves, and chemical safety goggles.
- Avoid creating dust. Handle as a solid and weigh carefully.

Storage Recommendations:

- Store in a tightly sealed container in a cool, dry, well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.

Conclusion

3-Fluoro-5-nitrophenol is a compound whose utility is deeply rooted in its physical properties. Its moderate acidity, governed by the combined inductive effects of its fluoro and nitro substituents, is a key parameter for its application in synthesis and biological systems. While a full experimental dataset is not yet available in the public domain, this guide provides a robust framework for understanding, predicting, and—most importantly—experimentally determining its core characteristics. The provided protocols represent standard, validated methods that will enable researchers to generate the high-quality data needed to confidently advance their work in drug discovery and chemical innovation.

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